

Safe Disposal of 142I5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 142I5

Cat. No.: B14915807

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This document provides essential safety and logistical information for the proper disposal of the chemical compound **142I5**, ensuring the safety of laboratory personnel and the protection of the environment. The following procedures are designed for researchers, scientists, and drug development professionals.

Hazard Identification and Safety Data

According to the Safety Data Sheet (SDS), **142I5** is a hazardous substance that requires careful handling and disposal. It is classified as acutely toxic if swallowed or inhaled and is very toxic to aquatic life with long-lasting effects.

Quantitative Hazard Data Summary

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Acute Aquatic Hazard	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE) and Handling Precautions

Before beginning any disposal procedures, ensure that all personnel are equipped with the appropriate personal protective equipment (PPE).

Required PPE:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side-shields or goggles.
- Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: Use only in a well-ventilated area. For operations where dust or aerosols may be generated, a self-contained breathing apparatus is recommended.

Handling Precautions:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Avoid release to the environment.

Step-by-Step Disposal Procedure

The disposal of **142I5** must be managed in accordance with federal, state, and local regulations for hazardous waste.^[1] Under no circumstances should this chemical be disposed of down the drain or in regular trash.^{[2][3]}

Step 1: Waste Collection

- Designate a specific, compatible, and properly labeled hazardous waste container for **142I5** waste.^{[2][4]}

- The container must be in good condition, with no leaks or cracks, and must be kept closed except when adding waste.[\[2\]](#)[\[4\]](#)
- Label the container clearly with the words "Hazardous Waste" and the full chemical name "**142I5**".[\[2\]](#) Do not use abbreviations.[\[2\]](#)

Step 2: Segregation of Waste

- Store the **142I5** hazardous waste container segregated from other incompatible wastes.[\[2\]](#)[\[4\]](#)
- Do not mix solid and liquid waste in the same container.[\[4\]](#)

Step 3: Decontamination of Empty Containers

- Empty containers that held **142I5** must be triple-rinsed with a suitable solvent.[\[1\]](#)[\[2\]](#)
- The rinsate from this process is also considered hazardous waste and must be collected in the designated hazardous waste container.[\[2\]](#)
- After triple-rinsing, the container can be managed for disposal as non-hazardous waste, ensuring any hazard labels are removed or defaced.[\[1\]](#)

Step 4: Spill Management

- In the event of a spill, evacuate non-essential personnel from the area.[\[3\]](#)
- If the spill is small, and you are trained to do so, contain the spill using appropriate absorbent materials.
- For larger spills, or if you are not trained for cleanup, contact your institution's Environmental Health and Safety (EHS) office immediately.[\[5\]](#)
- Contaminated materials from the spill cleanup must be disposed of as hazardous waste.[\[1\]](#)

Step 5: Final Disposal

- Contact your institution's EHS office or a licensed hazardous waste disposal contractor to arrange for the pickup and final disposal of the **142I5** waste container.[\[2\]](#)[\[5\]](#)

- Provide them with the completed hazardous waste label and any other required documentation.

Disposal Workflow Diagram

The following diagram illustrates the key decision points and steps in the proper disposal of 142I5.

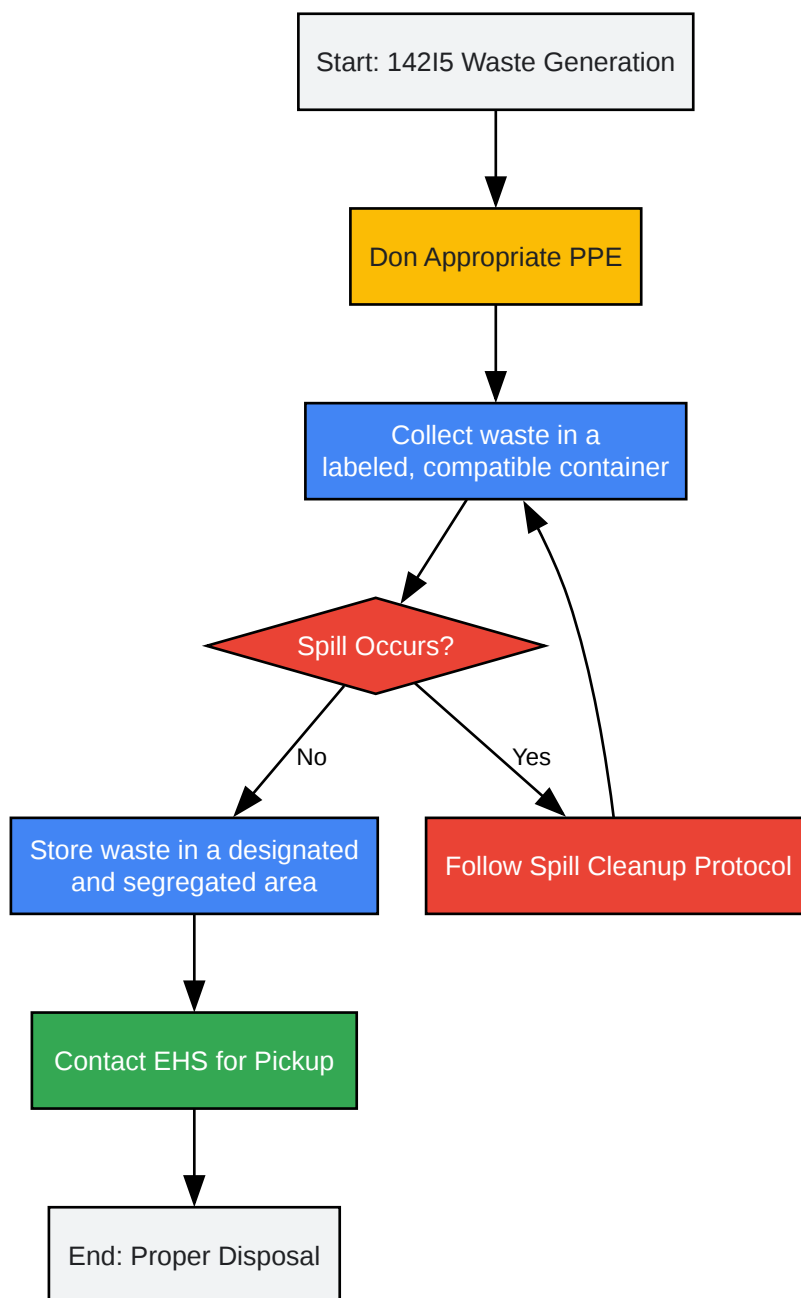


Figure 1. 142I5 Disposal Workflow

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Caption: Figure 1 outlines the procedural flow for the safe disposal of **142I5** waste.

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